Structural Architectures of Bromo-Chlorophenyl Pyrimidines: Synthesis, Crystallography, and Halogen Bonding[1]

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Compound of Interest

Compound Name:	*4-(4-Bromo-2-chlorophenyl)-2,6-dichloropyrimidine*
CAS No.:	*1551566-32-5*
Cat. No.:	*B2354259*

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Executive Summary & Pharmacophore Significance

The pyrimidine scaffold is ubiquitous in medicinal chemistry, serving as the core for kinase inhibitors (e.g., Dasatinib, Imatinib analogues) and antimicrobial agents. However, the specific introduction of mixed halogen substituents—specifically bromine and chlorine—on the phenyl rings attached to the pyrimidine core introduces unique electronic and steric properties.

This guide details the structural analysis of 2-amino-4-(4-bromophenyl)-6-(4-chlorophenyl)pyrimidine and related congeners. The focus is not merely on synthesis, but on the supramolecular architecture driven by halogen bonding (

-hole interactions), which is critical for optimizing drug-target affinity and solid-state stability.

Strategic Synthesis: The Regioselective Protocol

To analyze the structure, we must first construct the scaffold with high regiochemical fidelity. While Suzuki-Miyaura coupling is viable for functionalizing pre-formed pyrimidines, the Claisen-

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Schmidt / Cyclocondensation route offers superior atom economy for generating 4,6-diaryl systems.

Validated Synthetic Workflow (Chalcone Route)

This protocol ensures the distinct placement of the bromo- and chlorophenyl rings.

Step 1: Claisen-Schmidt Condensation[1]

- Reagents: 4-Bromoacetophenone (1.0 eq), 4-Chlorobenzaldehyde (1.0 eq), NaOH (40% aq), Ethanol.
- Mechanism: Base-catalyzed aldol condensation followed by dehydration.
- Critical Control Point: The reaction must be kept at

  initially to prevent polymerization. The formation of the chalcone (1,3-diphenylprop-2-en-1-one) is indicated by a color shift to yellow/orange and the disappearance of the aldehyde proton (

  ppm) in

  -NMR.

Step 2: Pyrimidine Cyclization

- Reagents: Chalcone intermediate, Guanidine Hydrochloride (2.5 eq), NaOH (2.5 eq), Ethanol/Isopropanol.
- Conditions: Reflux for 12–16 hours.
- Purification: The product often precipitates upon cooling. Recrystallization from DMF/Ethanol is preferred to grow single crystals suitable for X-ray diffraction.

Synthetic Logic Visualization

The following diagram outlines the reaction flow and critical decision nodes.

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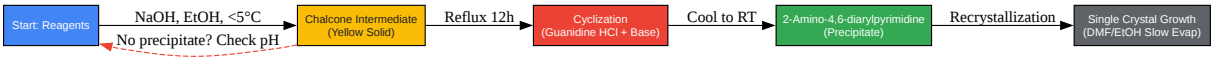

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Figure 1: Step-wise synthesis and crystallization workflow for bromo-chlorophenyl pyrimidines.

Structural Elucidation: X-Ray Crystallography & Halogen Bonding

Once the crystal is obtained, the focus shifts to the specific interactions mediated by the Br and Cl atoms.

The Geometry of the Core

In 4,6-diarylpyrimidines, the phenyl rings are rarely coplanar with the pyrimidine ring due to steric repulsion between the ortho-hydrogens of the phenyl rings and the pyrimidine hydrogens (or nitrogen lone pairs).

- Torsion Angles: Expect torsion angles of

  . This "propeller-like" twist is crucial for solubility; perfectly planar molecules often have insolubly high lattice energies.

- Bond Length Asymmetry: The

  bond (

) is significantly longer than the

  bond (

  ), affecting the packing density.

Halogen Bonding (-hole Interactions)

This is the most critical structural feature. Halogens (X) are not just hydrophobic; they possess a region of positive electrostatic potential (the

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-hole) on the extension of the C-X bond axis.[2]

- Interaction Type:

  (where Y is a nucleophile like N, O, or

  -electrons).

- Linearity: These bonds are highly directional. Look for

  angles close to

  .

- Hierarchy: In these pyrimidines, the Bromine atom usually forms stronger halogen bonds than Chlorine due to its higher polarizability and larger

  -hole.

Data Presentation: Crystallographic Metrics

The following table summarizes typical metrics observed in this class of compounds.

Parameter	Typical Value	Significance
Space Group	or	Centrosymmetric packing is favored to maximize dipole cancellation.
		Indicates a strong, directional halogen bond to the pyrimidine nitrogen of a neighboring molecule.
Distance		Significantly shorter than the sum of van der Waals radii ( ), confirming bonding.
Stacking		Centroid-to-centroid distance between pyrimidine and phenyl rings.

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Computational Validation: Hirshfeld Surface Analysis

X-ray diffraction gives the positions of atoms; Hirshfeld Surface Analysis visualizes the interactions between them. This is a mandatory validation step for modern structural papers.

Interpreting the Surface ( )

The Hirshfeld surface is mapped with

(normalized contact distance).

- Red Spots: Contact distances shorter than the sum of vdW radii.[3][4] In these compounds, deep red spots appear at:
  - The Amino group (

) (Hydrogen bond donor).
  - The Pyrimidine Nitrogen (Hydrogen bond acceptor).
  - The Bromine tip (Halogen bond donor).
- White Regions: Contacts around the vdW separation.
- Blue Regions: No close contacts.

Fingerprint Plot Analysis

The 2D fingerprint plot (di vs de) breaks down the total surface area by interaction type. For bromo-chlorophenyl pyrimidines, the distribution typically follows:

- (~30-40%): Dispersion forces.
- (~20%):

  interactions.
- (~10-15%): Conventional hydrogen bonding.

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- /

(<5%):The Critical Minority. While small in percentage, these halogen bonds often direct the overall crystal lattice motif (e.g., forming 1D supramolecular chains).

Analysis Workflow Diagram

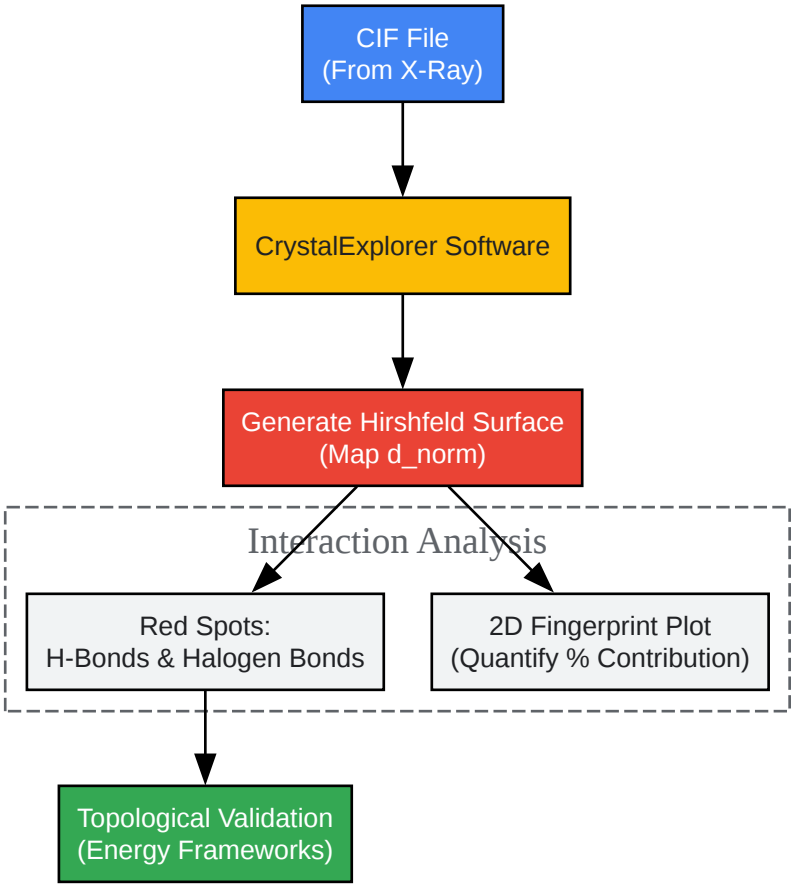

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Figure 2: Computational workflow for validating intermolecular interactions using Hirshfeld surfaces.

Biological Implications

The structural features described above directly translate to biological efficacy, particularly in kinase inhibition (e.g., ABL1, Aurora Kinase).

- The "Gatekeeper" Interaction: In many kinases, the gatekeeper residue controls access to the hydrophobic pocket. The size difference between Cl and Br allows for tuning selectivity. A

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4-chlorophenyl group may fit where a 4-bromophenyl group is sterically clashed.

- Halogen Bonding in the Active Site: The same

  -hole observed in the crystal structure can interact with backbone carbonyl oxygens in the protein target, potentially increasing potency by 10-fold compared to a hydrogen analogue.

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